

Application Notes and Protocols for AD-8007 in In Vivo Mouse Models

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Compound of Interest

Compound Name: AD-8007

Cat. No.: B12372399

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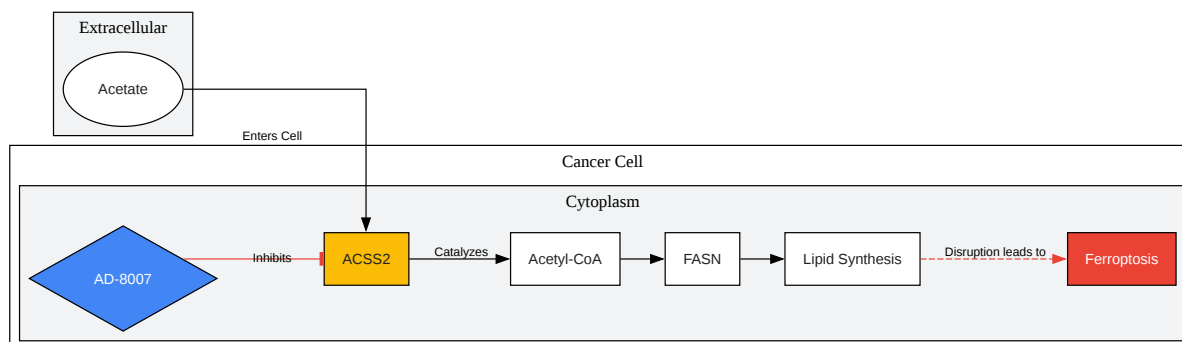
For Researchers, Scientists, and Drug Development Professionals

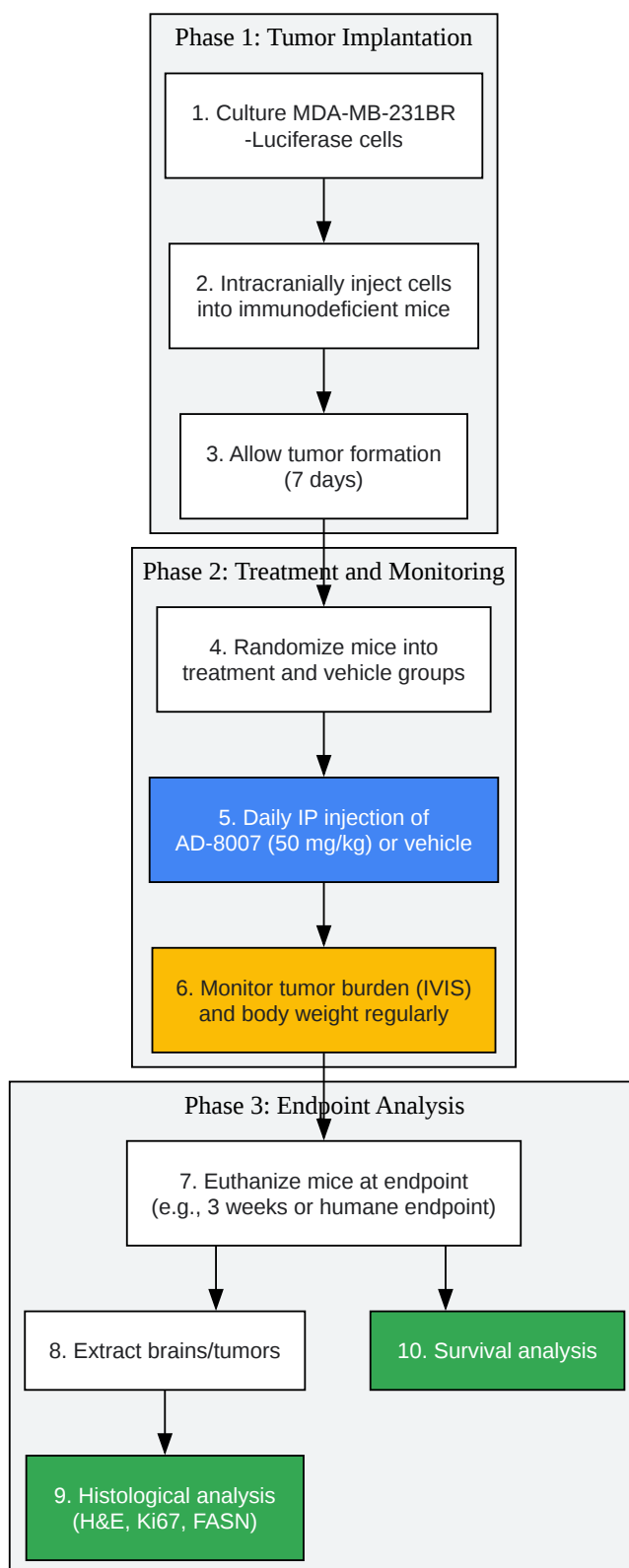
Introduction

AD-8007 is a novel, selective, and brain-penetrant inhibitor of Acetyl-CoA Synthetase 2 (ACSS2).[1][2] ACSS2 is a critical enzyme for the growth and survival of tumors, particularly in the nutrient-scarce microenvironment of the brain, where it facilitates the use of acetate as a carbon source for lipid synthesis and energy production.[3][4] By targeting ACSS2, **AD-8007** disrupts cancer cell metabolism, leading to reduced tumor growth and increased cell death.[1][5] These application notes provide a comprehensive overview of the in vivo use of **AD-8007** in mouse models of breast cancer brain metastasis (BCBM), including detailed protocols for its administration and efficacy assessment.

Mechanism of Action and Signaling Pathway

AD-8007 specifically binds to and inhibits ACSS2, blocking the conversion of acetate to acetyl-CoA.[1][5] Acetyl-CoA is a vital metabolite for numerous cellular processes, including the synthesis of fatty acids, which are essential for membrane production in rapidly proliferating cancer cells.[6] The inhibition of ACSS2 leads to a depletion of the cytosolic acetyl-CoA pool, which in turn reduces the levels of key lipogenic enzymes such as Fatty Acid Synthase (FASN).[1] This disruption of lipid metabolism ultimately induces a form of cell death known as ferroptosis, characterized by iron-dependent accumulation of lipid peroxides.[7]





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References

- 1. A review of sample preparation methods for quantitation of small-molecule analytes in brain tissue by liquid chromatography tandem mass spectrometry (LC-MS/MS) - Analytical Methods (RSC Publishing) [pubs.rsc.org]
- 2. A quantitative LC-MS/MS method for determination of a small molecule agonist of EphA2 in mouse plasma and brain tissue - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. Alternative models for carcinogenicity testing: weight of evidence evaluations across models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Selective and brain-penetrant ACSS2 inhibitors target breast cancer brain metastatic cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. A review of sample preparation methods for quantitation of small-molecule analytes in brain tissue by liquid chromatography tandem mass spectrometry (LC-MS/MS) | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 6. How is drug toxicity assessed in animal models? [synapse.patsnap.com]
- 7. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
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